

The Strategic Role of PEG3-C4-OBn in PROTAC Synthesis

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Compound of Interest

Compound Name: PEG3-C4-OBn

Cat. No.: B2933887

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Executive Summary

PEG3-C4-OBn (CAS: 2381196-79-6) is a specialized heterobifunctional linker precursor used in the synthesis of targeted protein degraders.^[1] It belongs to a class of "hybrid linkers" that combine the water solubility of polyethylene glycol (PEG) with the structural tuning capabilities of an alkyl chain ("C4"), capped with a benzyl (OBn) protecting group.

Its primary role in PROTAC design is twofold:

- **Physicochemical Tuning:** It balances hydrophilicity (PEG3) and lipophilicity (Alkyl) to optimize cell permeability and solubility.
- **Synthetic Orthogonality:** The benzyl protection allows for sequential, controlled attachment of the E3 ligase ligand and the Protein of Interest (POI) ligand, preventing polymerization or unwanted side reactions.

Chemical Identity & Technical Profile

Understanding the structural composition is critical for predicting synthetic behavior.

Feature	Specification	Role in PROTAC
Core Structure	PEG3 (Triethylene glycol-like) + C4 (Butyl/Alkyl spacer)	PEG3: Enhances aqueous solubility and flexibility.C4: Modulates linker length and prevents "linker collapse" (hydrophobic collapse).
Functional Group A	Primary Alcohol (-OH)	Reactive Handle: Ready for immediate conjugation (e.g., via Mitsunobu reaction, alkylation, or activation to a leaving group).
Functional Group B	Benzyl Ether (-OBn)	Masked Handle: A robust protecting group stable to basic and acidic conditions, deprotected later to reveal a second hydroxyl group.
Molecular Formula	C ₁₇ H ₂₈ O ₄ (Typical for this class)	Balances molecular weight contribution (<300 Da) to keep the final PROTAC within "druggable" space.
Solubility	Soluble in DCM, DMSO, Methanol	Compatible with standard organic synthesis solvents.

Structural Logic

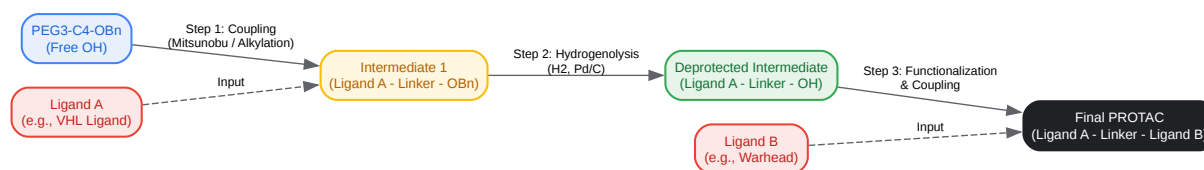
The "PEG3-C4" designation implies a hybrid chain. Pure PEG linkers can sometimes be too flexible, leading to an entropic penalty upon binding. The insertion of an alkyl chain (C4) introduces a segment of hydrophobicity and slightly different conformational preference, which can be crucial for positioning the E3 ligase and POI in a productive ternary complex.

Synthetic Workflow: The Orthogonal Strategy

The utility of **PEG3-C4-OBn** lies in its ability to facilitate convergent synthesis. The following workflow demonstrates how to utilize this linker to construct a PROTAC, using the SGK3 Degradar-1 (a known user of this linker) as a template logic.

Diagram 1: Convergent Synthesis Pathway

This flowchart illustrates the stepwise assembly of a PROTAC using **PEG3-C4-OBn**.



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Caption: Stepwise assembly utilizing the orthogonal protection of the Benzyl (OBn) group.

Detailed Protocol

Step 1: First Conjugation (The "Free" End)

The free hydroxyl group is typically reacted with a phenol or amine on the first ligand (often the E3 ligase binder, such as a VHL ligand).

- Method A (Mitsunobu):
 - Reagents: Triphenylphosphine (), DIAD or DEAD, THF.
 - Mechanism: Activates the linker -OH to attack a phenol on the ligand.
 - Advantage: Mild conditions, stereoselective.
- Method B (Activation):
 - Convert the -OH to a Tosylate (Ts) or Mesylate (Ms) using TsCl/MsCl and TEA.

- Perform an

displacement with the nucleophilic ligand.

Step 2: Deprotection (The "Masked" End)

This is the defining step for the "OBn" reagent. The benzyl group must be removed to expose the second hydroxyl.

- Standard Protocol: Catalytic Hydrogenolysis.
 - Reagents:

gas (balloon or Parr shaker), 10% Pd/C catalyst, Methanol or Ethanol/EtOAc mix.
 - Conditions: Room temperature, 1-4 hours.
 - Reaction:

.
- Critical Check: Ensure your Ligand A (attached in Step 1) does not contain reducible groups (e.g., nitro groups, certain alkenes, or halogens that might be sensitive to Pd/H₂). If it does, alternative Lewis Acid deprotection (e.g.,

or

at -78°C) may be required, though this is harsher.

Step 3: Second Conjugation

The newly revealed hydroxyl is now coupled to the second ligand (the POI binder).

- Strategy: Similar to Step 1. The -OH can be oxidized to an aldehyde (for reductive amination) or a carboxylic acid (for amide coupling), or activated as a leaving group for alkylation.

Case Study: SGK3 Degradator-1

The reagent **PEG3-C4-OBn** is explicitly cited in the synthesis of PROTAC SGK3 Degradator-1 (HY-125878).[\[2\]](#)[\[3\]](#)

- Target: Serum/Glucocorticoid Regulated Kinase 3 (SGK3).
- Design:
 - Warhead: An SGK3 inhibitor.
 - E3 Ligand: A VHL binding moiety.[\[4\]](#)
 - Linker: Derived from **PEG3-C4-OBn**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Outcome: The specific length and composition of the PEG3-C4 linker were crucial for spanning the gap between the VHL E3 ligase and SGK3, facilitating the formation of a stable ternary complex which induced ubiquitination and subsequent degradation of the target.

Diagram 2: Ternary Complex Logic

Visualizing why the specific linker length matters.

Caption: The PEG3-C4 linker enables the necessary proximity for PPI without steric clash.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Incomplete Deprotection	Catalyst poisoning or steric hindrance.	Increase Pd/C loading or switch to Pearlman's Catalyst (). Ensure solvent is degassed.
Linker Collapse	Linker is too hydrophobic (if C4 chain dominates).	While PEG3-C4 is balanced, if solubility fails, switch to a pure PEG linker (e.g., PEG5-OBn).
Side Reactions	Benzyl group stable, but other groups reacting.	Verify compatibility of Ligand 1 with hydrogenation. If Ligand 1 has a reducible alkene, use oxidative deprotection (DDQ) if using PMB, or switch protecting group strategy.

References

- MedChemExpress (MCE). **PEG3-C4-OBn** Product Datasheet & PROTAC SGK3 Degradar-1 Application. Retrieved from
- Biochempeg. PEG Linkers for PROTAC Synthesis: Solubility and Length Optimization. Retrieved from
- An, S., et al. (2018). Small-molecule PROTACs: An emerging and promising approach for the development of targeted therapy drugs.[9] EBioMedicine.[9] Retrieved from
- MedKoo Biosciences. **PEG3-C4-OBn** Chemical Structure and Properties. Retrieved from [5]

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Sources

- 1. 3512-87-6; 化合物 Akuammine; 66-05-7; 化合物 Pheniprazine hydrochloride; CAS [chemicalbook.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Biopharma PEG Provides PEG Derivatives Used As PROTAC Linker [clinicalresearchnews online.com]
- 5. medkoo.com [medkoo.com]
- 6. insightbio.com [insightbio.com]
- 7. PEG - Functional Group - Building Blocks - Organic Chemistry [3asenrise.com]
- 8. Other Linkers - Chemical Biology [3asenrise.com]
- 9. medchemexpress.com [medchemexpress.com]
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